

Proper Disposal of UniPR505: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: UniPR505

Cat. No.: B15576703

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Researchers, scientists, and drug development professionals handling **UniPR505** must adhere to strict disposal procedures to ensure laboratory safety and environmental compliance. This guide provides essential, step-by-step instructions for the proper disposal of **UniPR505**, a potent EphA2 antagonist used in cancer and angiogenesis research.

Summary of UniPR505 Properties

For quick reference, the key physical and chemical properties of **UniPR505** are summarized in the table below.

Property	Value
Molecular Formula	C ₃₉ H ₅₇ N ₃ O ₅
Molecular Weight	647.89 g/mol
Appearance	Solid
Storage (Powder)	-20°C for 3 years
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month

Step-by-Step Disposal Protocol for UniPR505

The proper disposal of **UniPR505**, as a solid chemical waste, requires careful handling and adherence to institutional and local regulations. The following protocol outlines the necessary steps.

Personal Protective Equipment (PPE)

Before handling **UniPR505** for disposal, ensure you are wearing appropriate personal protective equipment (PPE) to minimize exposure. This includes:

- Safety Goggles: To protect eyes from dust particles.
- Gloves: Chemical-resistant gloves are mandatory.
- Lab Coat: To protect skin and clothing.

Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent accidental reactions and ensure correct disposal.

- Solid Waste:
 - Collect waste **UniPR505** powder and any contaminated consumables (e.g., weigh boats, contaminated paper towels) in a designated, leak-proof, and clearly labeled hazardous waste container.^[1]
 - The container should be compatible with the chemical and properly sealed to prevent spills.^[1]
 - Do not mix **UniPR505** waste with other chemical waste unless compatibility has been verified.
- Liquid Waste (Solutions containing **UniPR505**):
 - Collect solutions containing **UniPR505** in a separate, sealed, and clearly labeled hazardous liquid waste container.

- Ensure the container material is compatible with the solvent used.

Labeling of Waste Containers

Accurate and clear labeling of waste containers is essential for identification and safe handling by waste management personnel. The label should include:

- The words "Hazardous Waste."
- The full chemical name: "**UniPR505**."
- The concentration and quantity of the waste.
- The date of accumulation.
- The name of the principal investigator or laboratory contact.

Storage of Waste

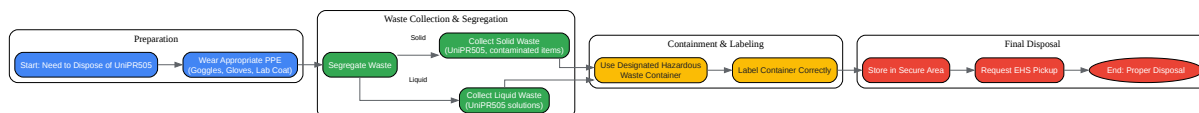
Store the hazardous waste container in a designated, secure area within the laboratory, away from general laboratory traffic. The storage area should be well-ventilated and have secondary containment to prevent the spread of any potential spills.

Disposal Request and Pickup

Once the waste container is full or ready for disposal, follow your institution's established procedures for hazardous waste pickup. This typically involves submitting a request to the Environmental Health and Safety (EHS) office or the designated waste management service. Do not attempt to dispose of **UniPR505** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **UniPR505**.



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Caption: Workflow for the safe disposal of **UniPR505**.

By following these procedures, researchers can ensure the safe and compliant disposal of **UniPR505**, contributing to a secure laboratory environment and protecting the broader ecosystem. Always consult your institution's specific guidelines and the Safety Data Sheet (SDS) for **UniPR505** for the most detailed and up-to-date information.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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